

Application Notes and Protocols for the Recrystallization of Crude Benzoin from Ethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzoin

Cat. No.: B3427251

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Recrystallization is a fundamental purification technique for solid organic compounds. This process relies on the differential solubility of a compound and its impurities in a suitable solvent at different temperatures. For **benzoin**, ethanol is an effective solvent because **benzoin**'s solubility in it increases significantly with temperature.^[1] This characteristic allows for the dissolution of crude **benzoin** in hot ethanol and its subsequent crystallization in a purified form upon cooling, while impurities remain dissolved in the solvent.^{[1][2]} The success of the purification is often assessed by the narrowing of the melting point range of the recrystallized material and its proximity to the literature value.^[1]

Principles of Recrystallization

The selection of an appropriate solvent is critical for successful recrystallization. An ideal solvent should:

- Dissolve the compound sparingly or not at all at room temperature but have a high solubility at its boiling point.^[1]
- Not react chemically with the compound to be purified.^[1]
- Possess a relatively low boiling point for easy removal from the purified crystals.^[1]

- Dissolve impurities well at all temperatures or not at all.

Ethanol is a suitable solvent for the recrystallization of **benzoin** as it meets these criteria, exhibiting a significant difference in **benzoin**'s solubility between its boiling point and cooler temperatures.^[1]

Quantitative Data

The efficiency of recrystallization is dependent on the solubility of the compound in the chosen solvent at various temperatures. The following table summarizes the solubility of **benzoin** in ethanol at different temperatures.

Temperature (°C)	Solubility of Benzoin (g/100 mL Ethanol)
20	0.86 ^[1]
70	9.0 ^[1]
78	12.8 ^[1]

The percent recovery of the purified compound can be calculated to assess the efficiency of the recrystallization process. In one documented experiment, the recrystallization of 1.0122 g of impure **benzoin** using 95% ethanol yielded 1.0051 g of purified crystals.^[3]

Parameter	Value
Initial Mass of Impure Benzoin	1.0122 g ^[3]
Mass of Recovered Pure Benzoin	1.0051 g ^[3]
Calculated Percent Recovery	99.3%
Measured Melting Point	139°C ^[3]

Note: Percent recovery is calculated as: (mass of pure compound / mass of impure compound) x 100.

Experimental Protocol: Recrystallization of Crude Benzoin from Ethanol

This protocol details the steps for the purification of crude **benzoin** by recrystallization from ethanol.

Materials and Equipment

- Crude **Benzoin**
- 95% Ethanol
- Erlenmeyer flasks
- Hot plate
- Boiling chips or stir bar[1][4]
- Watch glass
- Buchner funnel and filter flask[4]
- Filter paper
- Spatula
- Glass stirring rod
- Ice bath

Procedure

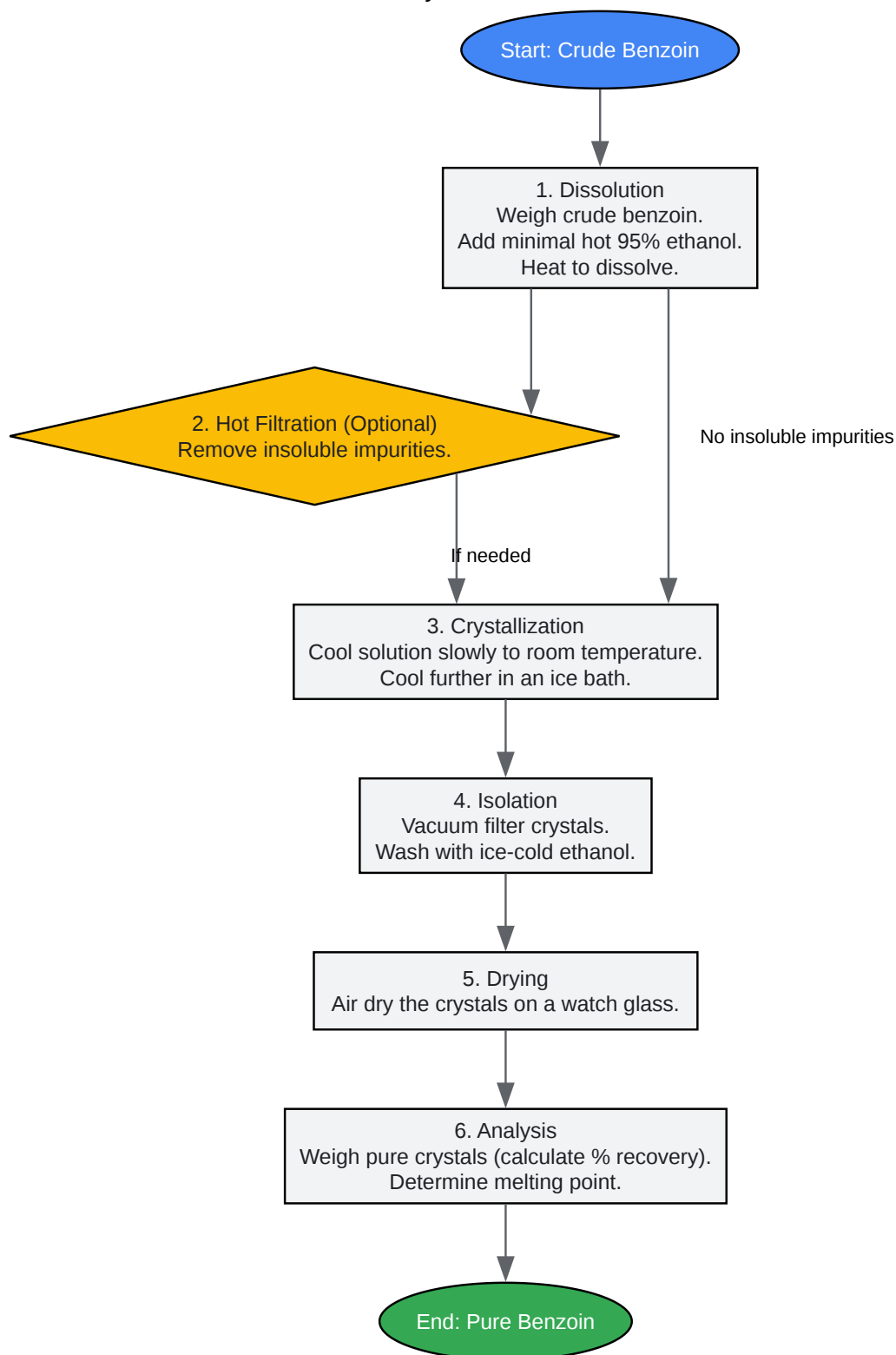
- Dissolution:
 - Weigh the crude **benzoin** and place it into an Erlenmeyer flask.[5][6]
 - Add a minimal amount of 95% ethanol, approximately 8 mL per gram of crude **benzoin**, and a boiling chip to the flask.[5]

- Gently heat the mixture on a hot plate until the ethanol begins to boil.[2][4]
- Continuously add small portions of hot ethanol to the boiling mixture until all the **benzoin** has just dissolved.[2][4] Avoid adding an excess of solvent to maximize the yield of recrystallized product.[1]
- Hot Filtration (Optional):
 - If insoluble impurities are present after dissolution, perform a hot gravity filtration. This step is not always necessary.[5]
- Crystallization:
 - Once all the **benzoin** has dissolved, remove the flask from the hot plate and cover it with a watch glass.
 - Allow the solution to cool slowly and undisturbed to room temperature. Slow cooling promotes the formation of larger, purer crystals.[6][7]
 - After the solution has reached room temperature, place the flask in an ice bath for at least 15-20 minutes to maximize crystal formation.[4][7]
- Isolation of Crystals:
 - Set up a Buchner funnel with filter paper and a filter flask for vacuum filtration.
 - Wet the filter paper with a small amount of cold ethanol to ensure it is sealed to the funnel.
 - Turn on the vacuum and pour the cold crystal mixture into the Buchner funnel.
 - Wash the crystals with a minimal amount of ice-cold ethanol to remove any remaining soluble impurities.[5]
 - Continue to draw air through the crystals for several minutes to aid in drying.
- Drying and Analysis:

- Carefully remove the filter paper with the crystals from the funnel and place it on a watch glass.
- Allow the crystals to air dry completely. The crystals can be left overnight to ensure all the solvent has evaporated.^[7]
- Once dry, weigh the purified **benzoin** to calculate the percent recovery.
- Determine the melting point of the recrystallized **benzoin** to assess its purity. Pure **benzoin** has a melting point of approximately 135-137°C.

Experimental Workflow Diagram

Workflow for Recrystallization of Benzoin

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. digitalcommons.xula.edu [digitalcommons.xula.edu]
- 2. youtube.com [youtube.com]
- 3. Solved Experimental Data for Recrystallization and Melting | Chegg.com [chegg.com]
- 4. scribd.com [scribd.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. people.chem.umass.edu [people.chem.umass.edu]
- 7. people.chem.umass.edu [people.chem.umass.edu]
- To cite this document: BenchChem. [Application Notes and Protocols for the Recrystallization of Crude Benzoin from Ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3427251#recrystallization-of-crude-benzoin-from-ethanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com